

3-Bromobenzenesulfonyl chloride safety data sheet

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromobenzenesulfonyl chloride

Cat. No.: B1265596

[Get Quote](#)

Chemical Identity and Acknowledged Applications

3-Bromobenzenesulfonyl chloride is an aryl sulfonyl chloride derivative widely utilized in organic synthesis.^{[1][2]} Its primary role is as a building block in the creation of more complex molecules. For instance, it is a key reagent in the synthesis of N-sulfonylanthranilic acid derivatives and potent azacyclic urea-based HIV protease inhibitors.^{[1][2][3]} Understanding its application is crucial, as the nature of these synthetic reactions often involves conditions or reagents that can exacerbate its inherent hazards.

Molecular Structure:

- Molecular Formula: $C_6H_4BrClO_2S$ ^{[4][5]}
- Molecular Weight: 255.52 g/mol ^{[5][6]}
- Synonyms: m-Bromobenzenesulfonyl chloride, 3-Bromobenzene-1-sulfonyl chloride^{[6][7]}

Comprehensive Hazard Analysis and GHS Classification

3-Bromobenzenesulfonyl chloride is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).^[7] The primary danger stems from its

corrosive nature. The sulfonyl chloride moiety is highly reactive, particularly towards nucleophiles like water, which is the mechanistic basis for its severe effects on biological tissues.

GHS Signal Word: Danger[3][5][6][7]

GHS Hazard Pictogram:

- GHS05: Corrosion[3]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[3][5][6][7]
- H318: Causes serious eye damage.[6]
- H290: May be corrosive to metals.[8]

Expert Analysis: The H314 warning is paramount. Upon contact with moisture on the skin or in the eyes, the sulfonyl chloride group hydrolyzes to form 3-bromobenzenesulfonic acid and hydrochloric acid (HCl). This reaction is exothermic and the localized generation of strong acids results in immediate and severe chemical burns. The danger is not merely from the parent compound but from its rapid, corrosive decomposition products.

Physical and Chemical Properties: A Data-Driven Overview

Understanding the physical state and properties of a chemical is fundamental to its safe handling. **3-Bromobenzenesulfonyl chloride** has a low melting point, meaning it can exist as either a solid or a liquid near ambient laboratory temperatures.

Property	Value	Source(s)
Physical State	Liquid or Solid	[5][7]
Appearance	Light yellow / Clear colorless to yellow	[2][5][7]
Melting Point	30 - 33 °C / 87.8 - 91.4 °F	[4][7]
Boiling Point	90 - 92 °C @ 0.1 - 0.5 mmHg	[1][7]
Density	1.773 - 1.8 g/mL at 25 °C	[1][4]
Molecular Weight	255.52 g/mol	[5][6]
Solubility	Reacts with water. Soluble in Chloroform and Ethyl Acetate (Slightly).	[2][8]

Proactive Safety Measures: Handling, Storage, and Personal Protection

A proactive approach to safety is essential. The following protocols are designed to prevent exposure and mitigate risk during routine laboratory use.

Handling Protocols

- Ventilation is Key: Always handle **3-bromobenzenesulfonyl chloride** within a certified chemical fume hood to prevent inhalation of vapors or mists.[7] For processes that may generate dust or aerosols, use a closed system or dedicated local exhaust ventilation.[8][9]
- Avoid All Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing. [7]
- Moisture Avoidance: This compound is moisture-sensitive.[2][5] Ensure all glassware is dry and handle under an inert atmosphere (e.g., nitrogen or argon) when possible, especially for moisture-sensitive reactions.[2][10][11]

Storage Integrity

- Location: Store in a dry, cool, and well-ventilated area designated for corrosive materials.[\[7\]](#)
[\[10\]](#)
- Container: Keep containers tightly closed to prevent moisture ingress and contamination.[\[7\]](#)
[\[10\]](#) Store in the original, corrosion-resistant container.[\[12\]](#)
- Segregation: Store locked up and segregated from incompatible materials, particularly strong oxidizing agents and strong bases.[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE) - The Last Line of Defense

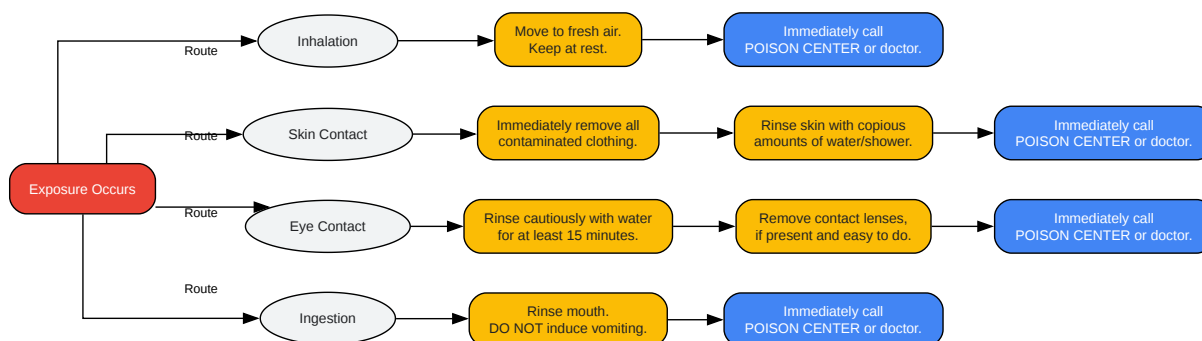
- Eye/Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[7\]](#) A face shield should also be worn for splash protection.[\[3\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile or butyl rubber) and clothing to prevent all skin exposure.[\[7\]](#) Contaminated clothing must be removed immediately and washed before reuse.[\[5\]](#)[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable cartridge for acid gases and organic vapors.[\[7\]](#)[\[10\]](#)

Emergency Response Protocols

Immediate and correct action following an exposure or spill is critical to minimizing harm.

First-Aid Measures

This protocol outlines the immediate steps upon accidental exposure. The overarching principle is rapid decontamination and seeking immediate professional medical attention.



[Click to download full resolution via product page](#)

Caption: First-Aid Workflow for **3-Bromobenzenesulfonyl Chloride** Exposure.

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5][7][8] Immediate medical attention is required.[5][7]
- Skin Contact: Immediately take off all contaminated clothing.[5][7][8] Rinse the affected skin with plenty of water or shower for at least 15 minutes.[7] Immediate medical attention is required.[5][7]
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open.[5][7][8] If present and easy to do, remove contact lenses and continue rinsing.[5][7][8] Immediate medical attention is required.[5][7][8]
- Ingestion: Rinse mouth thoroughly with water.[7][8] DO NOT induce vomiting.[5][7][8] Ingestion can cause severe damage and perforation of the esophagus or stomach.[7][9] Call a physician or poison control center immediately.[5][7]

Fire-Fighting and Spill Response

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or chemical foam. Do not use water, as it reacts with the substance to liberate toxic gas.[10]

- **Hazardous Combustion Products:** Fire may produce carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides, hydrogen halides (HBr), and hydrogen chloride gas.[\[7\]](#)[\[8\]](#)
- **Firefighter Protection:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)
- **Accidental Release:** In case of a spill, ensure adequate ventilation and wear full PPE.[\[7\]](#) Sweep up the solid material and place it into a suitable, labeled container for disposal.[\[7\]](#) Avoid generating dust and prevent it from entering drains.

Chemical Stability and Reactivity Profile

- **Reactivity:** The compound is not known to have hazardous reactions under normal processing, but it decomposes in contact with water, liberating toxic gases.[\[7\]](#)[\[8\]](#)
- **Chemical Stability:** Stable under recommended storage conditions, but it is moisture-sensitive.[\[5\]](#)[\[8\]](#)
- **Conditions to Avoid:** Exposure to moist air or water is the primary condition to avoid.[\[5\]](#)[\[7\]](#)
- **Incompatible Materials:** Avoid strong oxidizing agents and strong bases.[\[7\]](#)[\[8\]](#)
- **Hazardous Decomposition:** As mentioned, decomposition can produce toxic and corrosive gases like HCl, HBr, and sulfur oxides.[\[7\]](#)[\[8\]](#)

Toxicological and Ecological Information

- **Acute Toxicity:** No acute toxicity information is available for this specific product.[\[7\]](#) However, its corrosive properties imply that it is harmful by all routes of exposure.[\[7\]](#) The toxicological properties have not been fully investigated.[\[9\]](#)
- **Ecological Information:** There is no specific data available regarding the environmental impact. It is advised to prevent the chemical from entering the environment.[\[10\]](#)[\[11\]](#)

Disposal and Transportation

- **Disposal:** Waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[\[7\]](#) Chemical waste generators must determine whether a

discarded chemical is classified as hazardous waste.[7]

- Transportation (DOT):
 - UN Number: UN3261[7]
 - Proper Shipping Name: CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S. (**3-Bromobenzenesulfonyl chloride**)[7]
 - Hazard Class: 8[7]
 - Packing Group: II[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromobenzenesulfonyl chloride | 2905-24-0 [chemicalbook.com]
- 2. 3-Bromobenzenesulfonyl chloride CAS#: 2905-24-0 [m.chemicalbook.com]
- 3. 3-ブロモベンゼンスルホニルクロリド 96% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3-Bromobenzenesulfonyl chloride | CAS#:2905-24-0 | Chemsrcc [chemsrc.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. m-Bromobenzenesulphonyl chloride | C6H4BrClO2S | CID 17943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. fishersci.com [fishersci.com]
- 10. assets.thermofisher.cn [assets.thermofisher.cn]
- 11. fishersci.com [fishersci.com]
- 12. 3-Bromobenzenesulfonyl Chloride | 2905-24-0 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]

- To cite this document: BenchChem. [3-Bromobenzenesulfonyl chloride safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265596#3-bromobenzenesulfonyl-chloride-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com